

2-Chloro-3-phenylpyrazine chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Chloro-3-phenylpyrazine**

Cat. No.: **B189345**

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An In-depth Technical Guide to **2-Chloro-3-phenylpyrazine**

This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **2-Chloro-3-phenylpyrazine**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

2-Chloro-3-phenylpyrazine is a heterocyclic aromatic compound. Its core physical and chemical properties are summarized below.

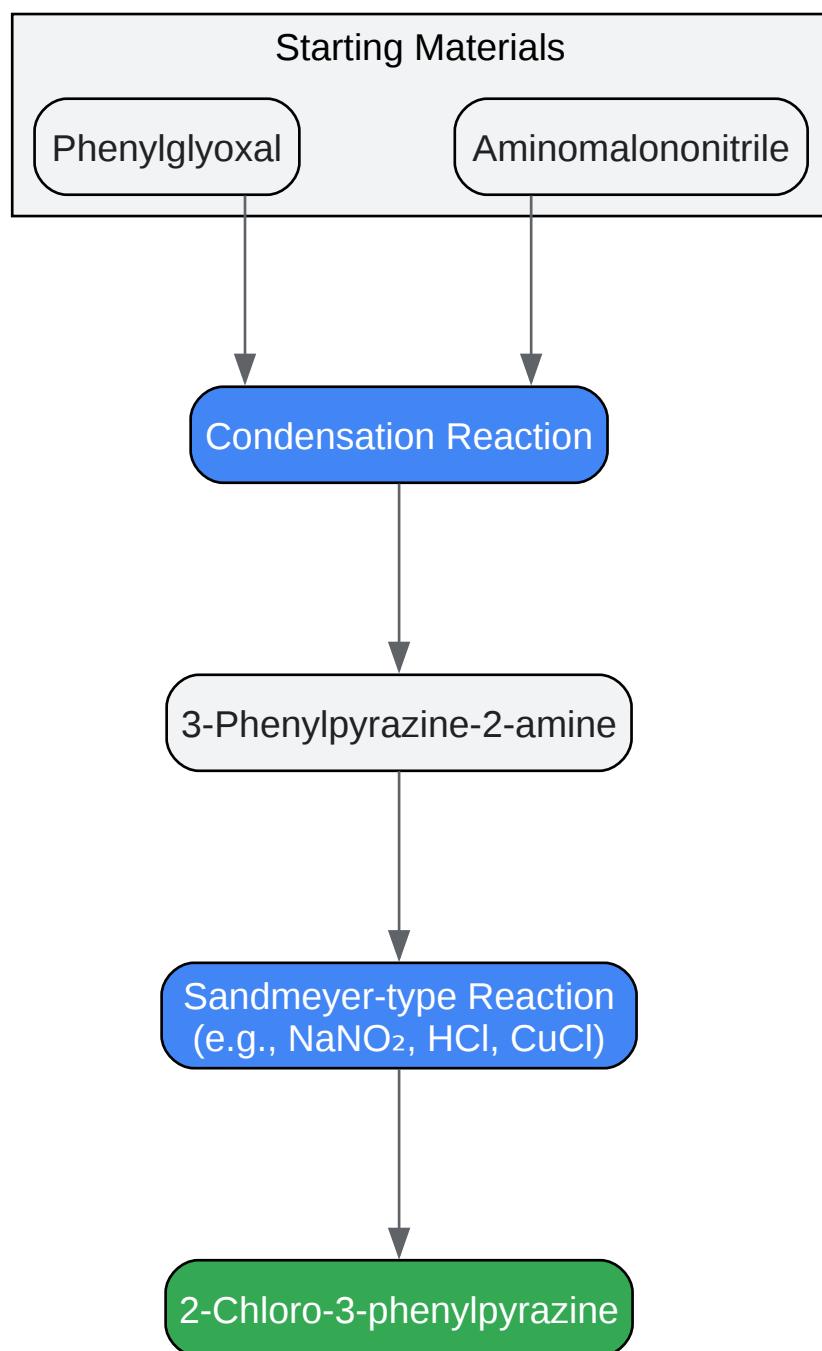
Property	Data	Reference
CAS Number	41270-65-9	[1]
Molecular Formula	C ₁₀ H ₇ ClN ₂	
Molecular Weight	190.63 g/mol	
Physical State	Solid	
Melting Point	50 - 56 °C	
Boiling Point	115 - 116 °C	
Solubility	No data available	
Flammability	Flammable solid, Category 1	

Synthesis and Reactivity

The pyrazine ring is a key scaffold in medicinal chemistry.^[2] The chloro-substituent on the pyrazine ring makes **2-Chloro-3-phenylpyrazine** a versatile intermediate for further functionalization, primarily through nucleophilic aromatic substitution (SNAr) and cross-coupling reactions.

General Synthesis Pathway

While specific synthesis details for **2-Chloro-3-phenylpyrazine** are not readily available in the provided results, a general logical workflow for its preparation can be inferred from standard heterocyclic chemistry principles. A plausible route involves the condensation of a 1,2-dicarbonyl compound with an alpha-amino ketone followed by chlorination.



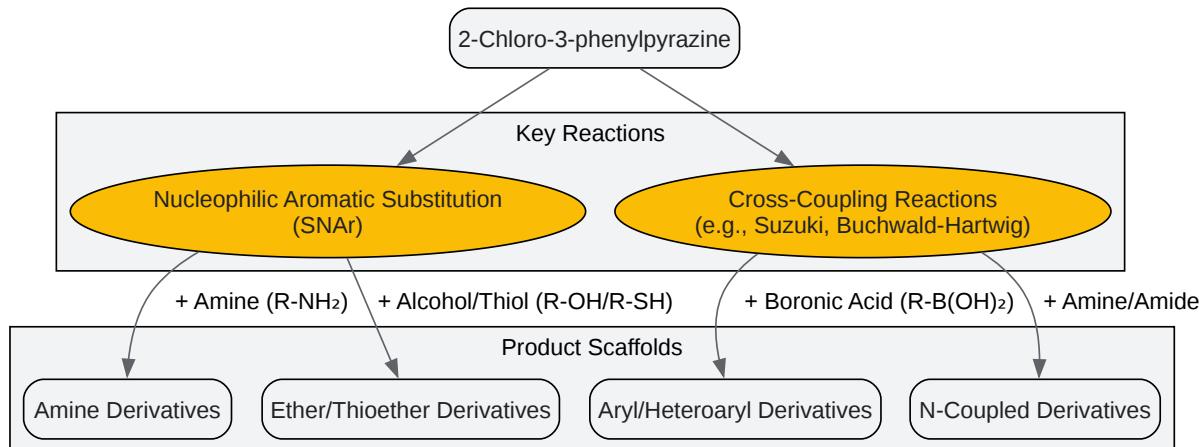
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Caption: Logical workflow for the synthesis of **2-Chloro-3-phenylpyrazine**.

Reactivity and Key Reactions

The chlorine atom on the electron-deficient pyrazine ring is a good leaving group, making the compound susceptible to nucleophilic attack. This reactivity is crucial for building more complex

molecules.



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Caption: Reactivity pathways of **2-Chloro-3-phenylpyrazine**.

Experimental Protocols

Detailed experimental protocols for reactions involving chloro-pyrazines can be adapted from established procedures for similar heterocyclic compounds.

Protocol: Synthesis of 2-(Substituted-amino)-3-phenylpyrazine via SNAr

This protocol describes a general procedure for the nucleophilic aromatic substitution of **2-Chloro-3-phenylpyrazine** with a primary or secondary amine.

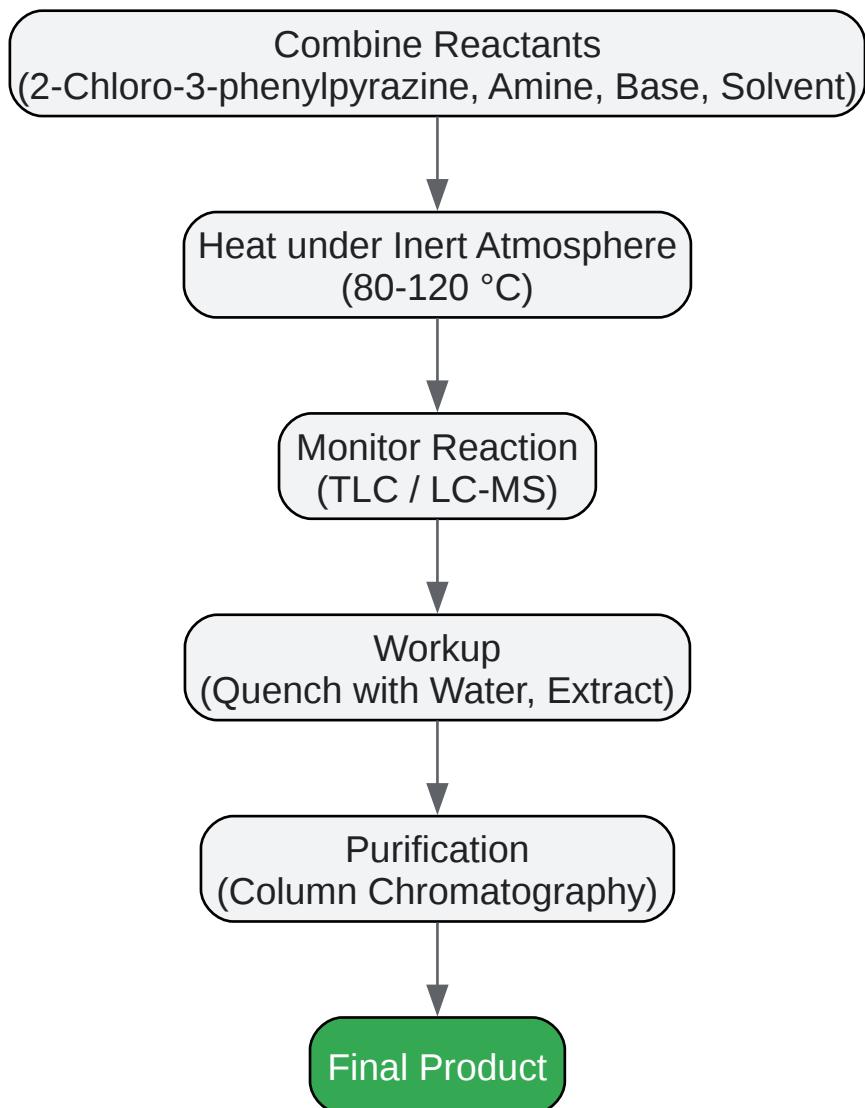
Materials:

- **2-Chloro-3-phenylpyrazine** (1.0 eq)

- Substituted amine (1.1 - 1.5 eq)
- Base (e.g., K_2CO_3 , DIPEA) (2.0 - 3.0 eq)
- Anhydrous solvent (e.g., DMSO, NMP, or DMF)

Procedure:

- To a dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), add **2-Chloro-3-phenylpyrazine** and the chosen amine.
- Add the anhydrous solvent to dissolve the reactants.
- Add the base to the reaction mixture.
- Heat the reaction mixture to 80-120 °C.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired 2-(substituted-amino)-3-phenylpyrazine.[\[3\]](#)

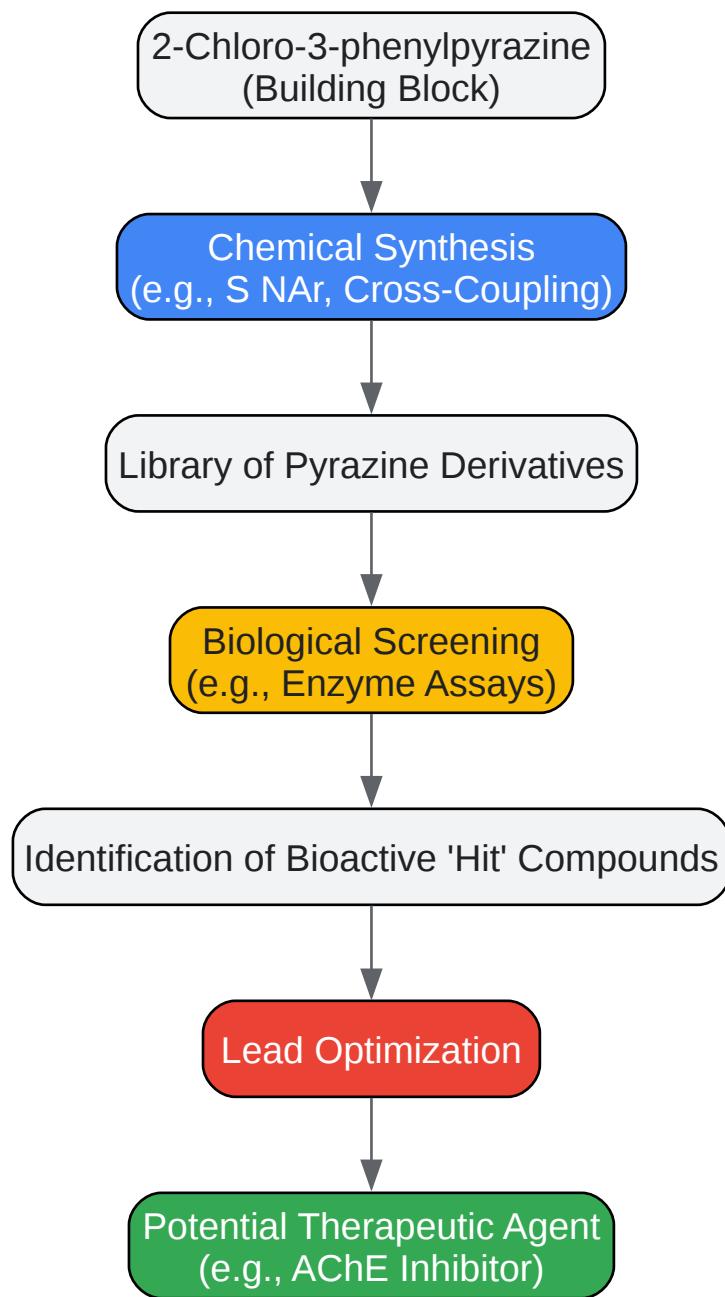


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Caption: Experimental workflow for SNAr of **2-Chloro-3-phenylpyrazine**.

Biological Significance and Applications

Pyrazine derivatives are of significant interest in drug discovery due to their wide range of pharmacological activities, including antibacterial, anti-cancer, and anti-diabetic properties.^[2] Specifically, derivatives of 2-chloro-3-hydrazinopyrazine have been designed and synthesized as potential multifunctional agents for treating Alzheimer's disease by inhibiting the acetylcholinesterase (AChE) enzyme.^[2] The **2-Chloro-3-phenylpyrazine** scaffold serves as a critical building block for generating libraries of such bioactive compounds.



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Caption: Drug discovery pathway utilizing **2-Chloro-3-phenylpyrazine**.

Safety and Handling

2-Chloro-3-phenylpyrazine is classified as a flammable solid. Standard laboratory safety precautions should be observed.

- Handling: Keep away from heat, sparks, open flames, and hot surfaces. Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Hazards: May cause skin and eye irritation. In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

This document is intended for research and development purposes. All handling and experiments should be conducted by qualified professionals in a suitable laboratory setting.

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References

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- To cite this document: BenchChem. [2-Chloro-3-phenylpyrazine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b189345#2-chloro-3-phenylpyrazine-chemical-properties\]](https://www.benchchem.com/product/b189345#2-chloro-3-phenylpyrazine-chemical-properties)

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